

# Spectroscopic Profile of 10-Hydroxyaloin B: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 10-Hydroxyaloin B

Cat. No.: B1258768

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## Introduction

**10-Hydroxyaloin B** is a naturally occurring anthrone C-glycoside, identified as a diastereomer of 10-Hydroxyaloin A. It is often found in various Aloe species and is also a known oxidation product of Aloin A (Barbaloin). The structural elucidation and characterization of **10-Hydroxyaloin B** are crucial for understanding its chemical properties, potential biological activities, and for quality control in natural product-based drug development. This technical guide provides a detailed overview of the spectroscopic characterization of **10-Hydroxyaloin B**, including comprehensive data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Ultraviolet-Visible (UV-Vis), and Infrared (IR) spectroscopy. Detailed experimental protocols and a workflow for its isolation and characterization are also presented.

## Spectroscopic Data

The spectroscopic data for **10-Hydroxyaloin B** has been compiled from various studies to provide a comprehensive reference. The following tables summarize the key quantitative data obtained from NMR, MS, UV-Vis, and IR analyses.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **10-Hydroxyaloin B** have been recorded in deuterated methanol ( $\text{MeOH-d}_4$ ).

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **10-Hydroxyaloin B** (400 MHz,  $\text{MeOH-d}_4$ )[1][2]

| Position               | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|------------------------|----------------------------------|--------------|---------------------------|
| 2                      | 6.99                             | d            | 1.5                       |
| 4                      | 7.20                             | d            | 1.5                       |
| 5                      | 7.58                             | dd           | 7.5, 1.1                  |
| 6                      | 7.68                             | t            | 7.5                       |
| 7                      | 7.23                             | dd           | 7.5, 1.1                  |
| $\text{CH}_2\text{OH}$ | 4.70                             | s            |                           |
| 1'-H                   | 4.85                             | d            | 9.8                       |
| 2'-H                   | 3.65                             | m            |                           |
| 3'-H                   | 3.40                             | m            |                           |
| 4'-H                   | 3.42                             | m            |                           |
| 5'-H                   | 3.35                             | m            |                           |
| 6'-Ha                  | 3.85                             | dd           | 12.0, 5.5                 |
| 6'-Hb                  | 3.70                             | dd           | 12.0, 2.0                 |
| 1-OH                   | 11.76                            | s            |                           |
| 8-OH                   | 11.81                            | s            |                           |

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **10-Hydroxyaloin B** (100 MHz,  $\text{MeOH-d}_4$ )[1][2]

| Position           | Chemical Shift ( $\delta$ , ppm) |
|--------------------|----------------------------------|
| 1                  | 162.9                            |
| 2                  | 118.9                            |
| 3                  | 150.1                            |
| 4                  | 120.5                            |
| 4a                 | 115.5                            |
| 5                  | 118.0                            |
| 6                  | 137.4                            |
| 7                  | 124.5                            |
| 8                  | 162.2                            |
| 8a                 | 110.4                            |
| 9                  | 191.2                            |
| 9a                 | 135.0                            |
| 10                 | 75.6                             |
| CH <sub>2</sub> OH | 64.9                             |
| 1'                 | 75.8                             |
| 2'                 | 72.1                             |
| 3'                 | 80.2                             |
| 4'                 | 71.3                             |
| 5'                 | 82.3                             |
| 6'                 | 62.9                             |

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, allowing for the determination of its molecular weight and elemental composition.

Table 3: Mass Spectrometry Data for **10-Hydroxyaloin B**

| Technique | Ionization Mode | Observed m/z | Interpretation                        | Reference |
|-----------|-----------------|--------------|---------------------------------------|-----------|
| ESI-MS    | Positive        | 457.04       | $[M + Na]^+$                          | [1][2]    |
| FAB-MS    | Positive        | 477          | $[M + H]^+$                           | [3][4]    |
| FAB-MS    | Positive        | 499          | $[M + Na]^+$                          | [3][4]    |
| HRESIMS   | Positive        | 499.1228     | $[M + Na]^+$ (for acetate derivative) | [3][4]    |

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for compounds with chromophores.

Table 4: UV-Vis Spectroscopic Data for **10-Hydroxyaloin B**

| Solvent  | $\lambda_{max}$ (nm) | $\log \epsilon$  | Reference |
|----------|----------------------|------------------|-----------|
| Methanol | 269, 301, 364        | -                | [1][2]    |
| Methanol | 270, 300, 370        | 3.62, 4.20, 4.43 | [3][4]    |

## Infrared (IR) Spectroscopy

Infrared spectroscopy identifies the functional groups present in a molecule based on the absorption of infrared radiation.

Table 5: IR Spectroscopic Data for **10-Hydroxyaloin B** Derivative

| Wavenumber (cm <sup>-1</sup> ) | Interpretation                      | Reference |
|--------------------------------|-------------------------------------|-----------|
| 3385 (broad)                   | O-H stretching                      | [3][4]    |
| 1718                           | C=O stretching (unconjugated ester) | [3][4]    |
| 1636                           | C=O stretching (chelated)           | [3][4]    |
| 1616, 1560                     | Aromatic C=C stretching             | [3][4]    |

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the spectroscopic characterization of **10-Hydroxyaloin B**.

### Isolation of 10-Hydroxyaloin B

**10-Hydroxyaloin B** can be obtained from the leaf exudate of various Aloe species or through the in-vitro oxidation of Aloin A.

- Extraction: The leaf exudate is typically extracted with methanol.
- Chromatography: The crude extract is subjected to column chromatography, often using reversed-phase silica gel.
- Purification: Further purification is achieved through preparative High-Performance Liquid Chromatography (HPLC).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: A few milligrams of purified **10-Hydroxyaloin B** are dissolved in deuterated methanol (MeOH-d<sub>4</sub>).
- Instrumentation: <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Standard pulse sequences are used for acquiring 1D (<sup>1</sup>H, <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) NMR spectra. Chemical shifts are reported in parts per million (ppm)

relative to the solvent signal.

## Mass Spectrometry (MS)

- **Sample Preparation:** The sample is dissolved in a suitable solvent (e.g., methanol) and introduced into the mass spectrometer.
- **Instrumentation:** Fast Atom Bombardment (FAB-MS) or Electrospray Ionization (ESI-MS) are commonly used techniques. High-Resolution Mass Spectrometry (HRMS) is employed for accurate mass measurements.
- **Data Analysis:** The resulting mass spectrum is analyzed to determine the molecular ion peak and fragmentation patterns, which aid in structure confirmation.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

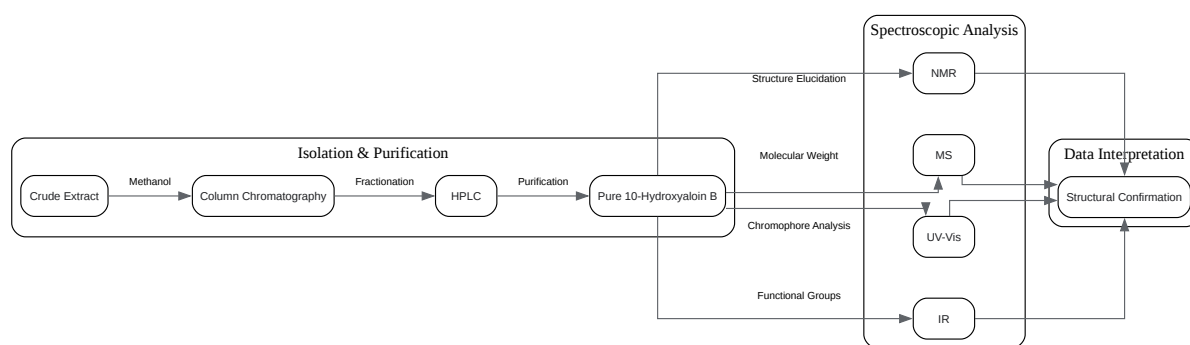
- **Sample Preparation:** A dilute solution of **10-Hydroxyaloin B** is prepared in a UV-transparent solvent, such as methanol.
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used to record the spectrum, typically over a range of 200-800 nm.
- **Data Analysis:** The wavelengths of maximum absorbance ( $\lambda_{\text{max}}$ ) are identified from the spectrum.

## Infrared (IR) Spectroscopy

- **Sample Preparation:** The sample is typically prepared as a KBr (potassium bromide) pellet. A small amount of the sample is ground with dry KBr and pressed into a thin, transparent disk.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used to record the spectrum.
- **Data Analysis:** The positions of the absorption bands (in  $\text{cm}^{-1}$ ) are correlated with specific functional groups present in the molecule.

## Visualizations

## Experimental Workflow for Spectroscopic Characterization



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Caption: Workflow for the isolation and spectroscopic characterization of **10-Hydroxyaloïn B**.

Note: As of the current literature, specific signaling pathways for **10-Hydroxyaloïn B** have not been extensively studied. Therefore, a signaling pathway diagram is not included. Research into its biological activities is ongoing, and future studies may elucidate its mechanism of action.

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